

Proper Disposal Procedures for AM-8735 (Nalco® 8735)

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Compound of Interest

Compound Name: AM-8735

Cat. No.: B12291446

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For Immediate Reference: **AM-8735**, commercially known as Nalco® 8735, is a corrosive alkaline liquid that requires careful handling and disposal in accordance with hazardous waste regulations. This document provides essential safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe disposal of this substance.

AM-8735 is a colorless and odorless liquid with a high pH.[1][2] Its primary hazardous components are Sodium Hydroxide (30-60%) and Potassium Hydroxide (10-30%).[1] Due to its corrosive nature, it can cause severe skin burns and serious eye damage.[1][3][4] Therefore, strict adherence to safety protocols during handling and disposal is paramount.

Chemical and Physical Properties

A summary of the key quantitative data for **AM-8735** is presented below for easy reference.

Property	Value	Reference
Appearance	Colorless Liquid	[1][3]
Odor	Odorless	[1][2]
pH	14 (5% solution)	[1][2]
Freezing Point	-23 °C	[1][2]
Boiling Point	145 °C	[1][2]
Specific Gravity	1.50 - 1.53 @ 15.6 °C	[1][3]
Water Solubility	Completely soluble	[1][2]

Health Hazard Summary

Hazard	Description
Eye Contact	Causes serious eye damage and potential permanent tissue damage.[1][3]
Skin Contact	Causes severe skin burns and permanent skin damage.[1][3]
Ingestion	Causes digestive tract burns.[1]
Inhalation	May cause irritation to the nose, throat, and lungs.[1]

Disposal Plan: Step-by-Step Guidance

The disposal of **AM-8735** must be managed as hazardous waste. The product should not be allowed to enter drains, water courses, or the soil.[1]

1. Waste Identification and Classification:

- If this product becomes a waste, it could meet the criteria of a hazardous waste as defined by the Resource Conservation and Recovery Act (RCRA) 40 CFR 261.[1][3]

- Consult with your institution's Environmental Health and Safety (EHS) department to confirm the specific hazardous waste classification based on local regulations.

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **AM-8735** for disposal. This includes:
 - Eye Protection: Safety goggles and a face shield.[\[1\]](#)[\[2\]](#)
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).[\[4\]](#)
 - Skin Protection: Protective clothing, including a chemical-resistant apron and boots.[\[3\]](#)
 - Respiratory Protection: Use a certified respirator if working in an area with inadequate ventilation or when there is a risk of inhaling mists or vapors.[\[1\]](#)[\[2\]](#)

3. Segregation and Storage:

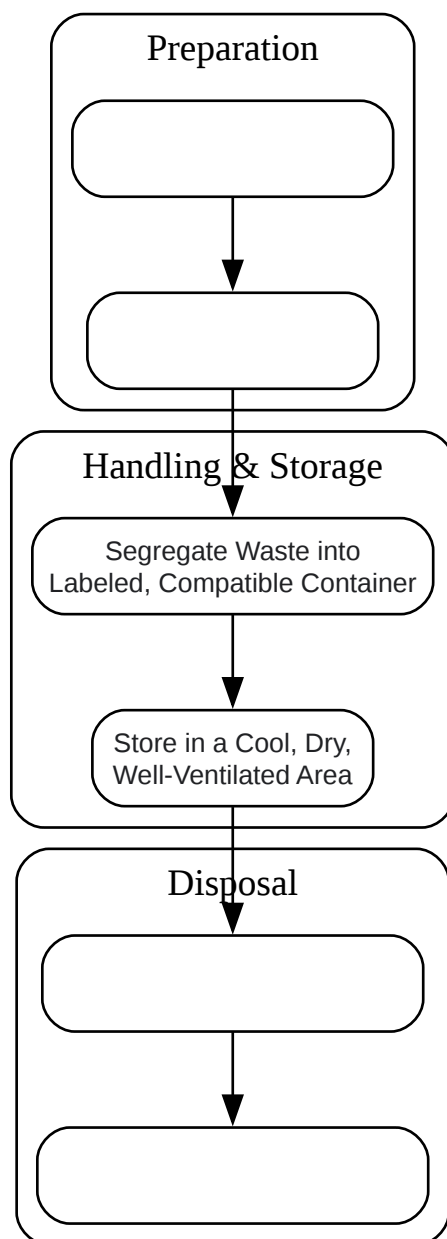
- Store waste **AM-8735** in its original or a compatible, tightly closed, and properly labeled container.[\[1\]](#)[\[5\]](#)
- Do not store near acids, as contact can generate heat and toxic vapors.[\[1\]](#)[\[3\]](#) Also, avoid contact with reactive metals like aluminum, which can produce flammable hydrogen gas.[\[3\]](#)
- Store in a cool, dry, and well-ventilated area, away from incompatible materials.[\[5\]](#)

4. Disposal Procedure:

- Do not dispose of **AM-8735** down the drain.
- The preferred method of disposal is to send the material to an approved hazardous waste disposal facility.[\[1\]](#)
- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Follow all local, state, and federal regulations for the disposal of corrosive hazardous waste.

Experimental Workflow for Disposal

The following diagram illustrates the general workflow for the proper disposal of **AM-8735**.



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AM-8735 Disposal Workflow

This guide is intended to provide essential information for the proper disposal of **AM-8735**. Always consult your institution's specific safety protocols and your local EHS department for

detailed guidance.

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